

Essential Safety and Operational Guide for Handling Dasatinib (C₂₀H₂₁ClN₆O₄)

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Compound of Interest

Compound Name: C₂₀H₂₁ClN₆O₄

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This document provides critical safety protocols and logistical plans for the handling and disposal of Dasatinib (C₂₀H₂₁ClN₆O₄), a potent tyrosine kinase inhibitor. Adherence to these procedures is mandatory to ensure personnel safety and regulatory compliance.

Immediate Safety Information

Dasatinib is classified as a hazardous antineoplastic agent.^[1] Exposure can lead to serious health effects, including potential damage to fertility or an unborn child, and organ damage through prolonged or repeated exposure.^[2] It is toxic if swallowed and causes serious eye and skin irritation.^[2]

Personal Protective Equipment (PPE)

All personnel handling Dasatinib in solid (powder) or solution form must wear the following minimum PPE:^[3]

PPE Category	Specification	Rationale
Gloves	Double-gloving with nitrile or latex gloves is required.[3]	Prevents skin contact and absorption.
Eye Protection	Tightly fitting safety goggles or safety glasses with side-shields.[4][5]	Protects eyes from dust particles and splashes.
Body Protection	A disposable, impermeable gown or a dedicated lab coat.[1]	Prevents contamination of personal clothing.
Respiratory Protection	An N100 respirator is necessary if engineering controls are not available or when handling the powder outside of a containment system.[3]	Prevents inhalation of aerosolized particles.
Footwear	Closed-toe shoes are mandatory.[3]	Protects feet from spills.

Engineering Controls

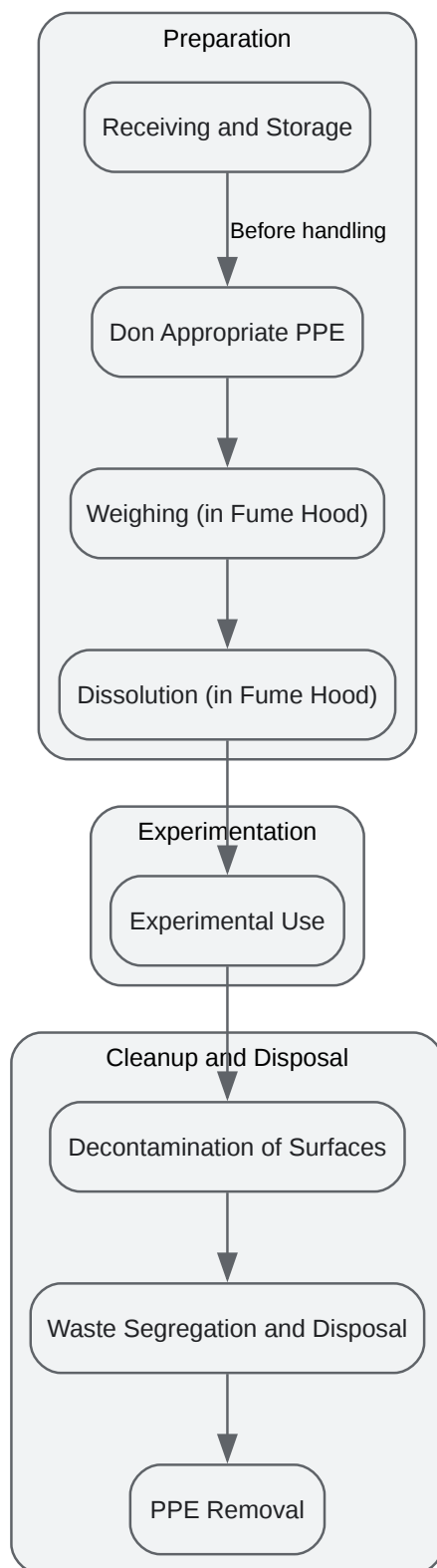
To minimize exposure, the following engineering controls must be utilized:

- Dasatinib Powder: All handling of Dasatinib powder must be conducted in a certified chemical fume hood (CFH).[3]
- Dasatinib Solution: Preparation and handling of Dasatinib solutions should be performed in a chemical fume hood or a Class II biosafety cabinet.[3]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of Dasatinib from receipt to disposal.

Workflow for Handling Dasatinib



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Caption: Standard operational workflow for handling Dasatinib.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store Dasatinib in a tightly sealed container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4][6]
- For long-term storage, it is recommended to store Dasatinib as supplied at -20°C.[7]
- The storage area should be clearly labeled as containing a hazardous substance and be a locked, dedicated cabinet.[8]

Preparation of Solutions (Experimental Protocol)

- Don PPE: Before entering the designated handling area, don all required PPE as specified in the table above.
- Prepare Workspace: Ensure the chemical fume hood is functioning correctly. Cover the work surface with a disposable absorbent pad.
- Weighing: Carefully weigh the required amount of Dasatinib powder in the chemical fume hood. Avoid generating dust.[4]
- Dissolution:
 - Dasatinib is soluble in organic solvents such as DMSO (approx. 14.3 mg/mL to 200 mg/mL) and dimethylformamide (DMF) (approx. 25 mg/mL).[9][10]
 - It is sparingly soluble in aqueous buffers.[9] For aqueous solutions, first dissolve Dasatinib in DMF and then dilute with the aqueous buffer of choice.[7]
 - Aqueous solutions should not be stored for more than one day.[7]
- Labeling: Clearly label the container with the chemical name, concentration, date of preparation, and your initials.

Disposal Plan

All waste generated from handling Dasatinib is considered hazardous waste.

Waste Segregation and Disposal

- **Solid Waste:** All contaminated solid waste, including empty containers, disposable lab coats, gloves, and absorbent pads, must be collected in a designated, clearly labeled hazardous waste container.[3]
- **Liquid Waste:** Unused Dasatinib solutions and contaminated solvents must be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not discharge to sewer systems.[4]
- **Sharps:** Contaminated sharps should be placed in a designated sharps container for hazardous waste.[11]
- **Disposal Method:** Disposal must be carried out by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[4]

Decontamination

- All surfaces and equipment that have come into contact with Dasatinib must be decontaminated.
- Use a suitable cleaning agent and then wipe the area with 70% ethanol.
- All cleaning materials must be disposed of as hazardous waste.

Emergency Procedures

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[3]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]
- Spill: Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material. Collect the material in a sealed container for hazardous waste disposal.[4]

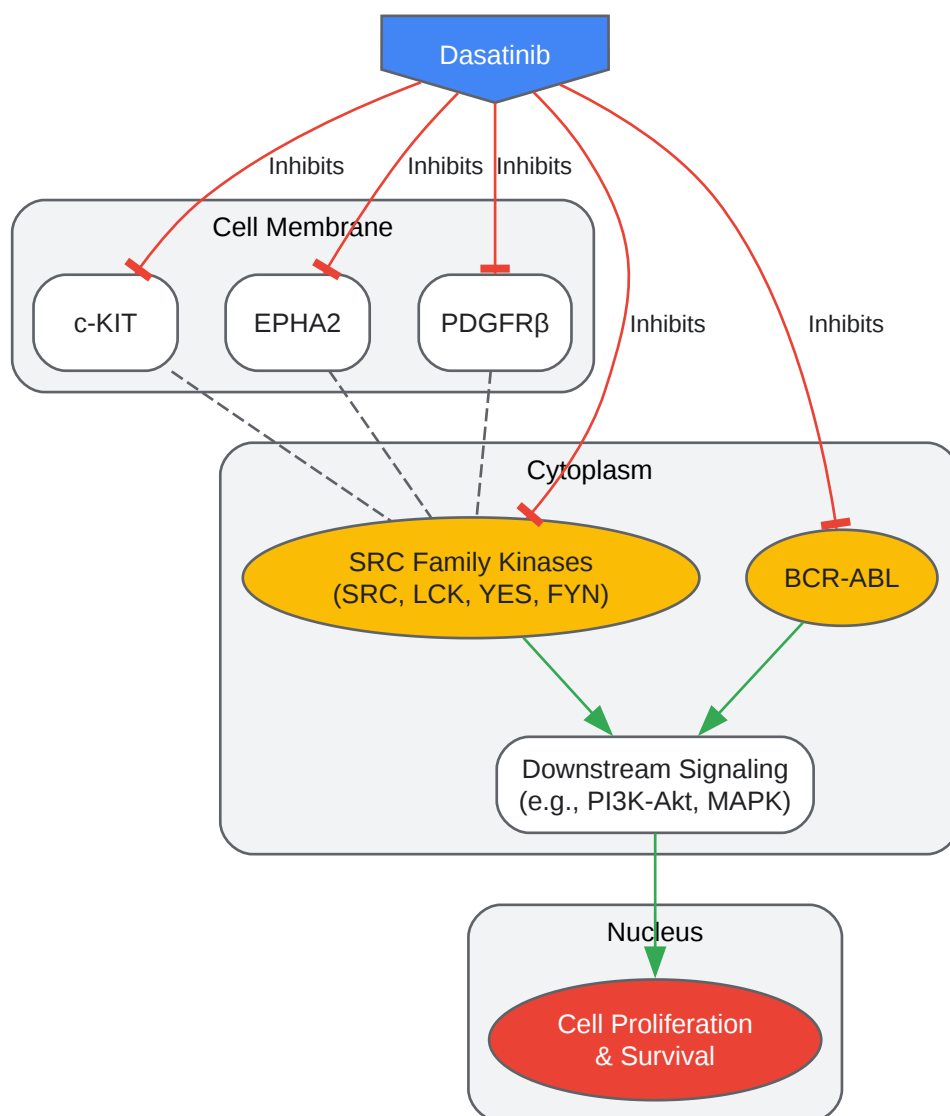
Quantitative Data

The following table summarizes key quantitative data for Dasatinib.

Property	Value	Source
Molecular Formula	C22H26ClN7O2S	[7]
Molecular Weight	488.0 g/mol	[7][10]
Melting Point	280-286 °C	[12]
Solubility in DMSO	Approx. 14.3 mg/mL to 200 mg/mL	[9][10]
Solubility in DMF	Approx. 25 mg/mL	[9]
Solubility in Water	Very poorly soluble (estimated ~10 µM)	[10]
Oral LD50 (Rat)	50-100 mg/kg	[13][14]

Mechanism of Action: Signaling Pathway

Dasatinib is a multi-targeted kinase inhibitor.[15] Its primary mechanism of action is the inhibition of the BCR-ABL kinase and SRC family kinases, which are crucial for the proliferation of certain cancer cells.[15][16]



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Caption: Dasatinib's inhibition of key signaling pathways.

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